

# An In-depth Technical Guide to the Chemical Properties of Proguanil Hydrochloride

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## Compound of Interest

Compound Name: *1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and relevant experimental protocols for 1-carbamimidoyl-2-cyclohexylguanidine hydrochloride, commonly known as Proguanil Hydrochloride. This document is intended to serve as a valuable resource for professionals engaged in pharmaceutical research and development.

## Chemical and Physical Properties

Proguanil hydrochloride is a synthetic biguanide derivative of pyrimidine used as a prophylactic antimalarial drug.[1][2] It is a white, crystalline powder that is odorless and has a bitter taste.[3]

The following table summarizes the key chemical and physical properties of Proguanil Hydrochloride.

Property	Value	Reference(s)
IUPAC Name	(1E)-1-[amino-(4-chloroanilino)methylidene]-2-propan-2-ylguanidine;hydrochloride	[2][4]
Synonyms	Proguanil HCl, Chlorguanide Hydrochloride, Paludrine	[2][5]
CAS Number	637-32-1	[2][4][6]
Molecular Formula	C <sub>11</sub> H <sub>17</sub> Cl <sub>2</sub> N <sub>5</sub>	[2][4]
Molecular Weight	290.19 g/mol	[2][3]
Melting Point	249-251 °C	[5]
Boiling Point	402.7 °C at 760 mmHg	[5]
Solubility	Soluble in ethanol (95%); slightly soluble in water; practically insoluble in chloroform and ether.	[3]
Appearance	White, crystalline powder	[3]

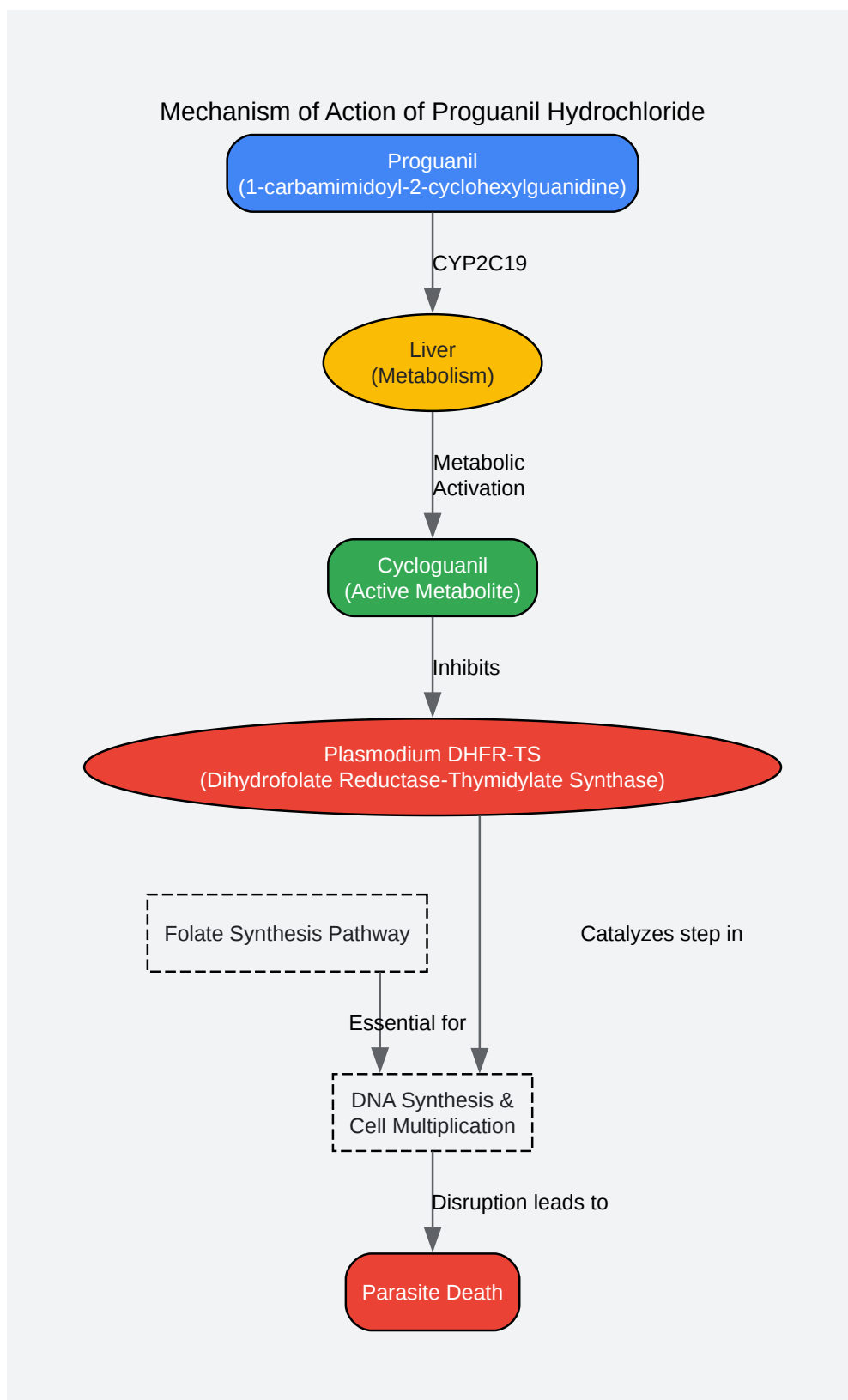
## Mechanism of Action: A Prodrug Approach to Malaria Prophylaxis

Proguanil is a prodrug, meaning it is administered in an inactive form and is metabolized in the body to its active form.[7] The primary mechanism of action involves the inhibition of dihydrofolate reductase (DHFR), a critical enzyme in the folate synthesis pathway of malaria parasites.[8]

The metabolic activation of proguanil to its active metabolite, cycloguanil, is carried out by cytochrome P450 enzymes in the liver, primarily CYP2C19.[7][9] Cycloguanil then selectively inhibits the bifunctional dihydrofolate reductase-thymidylate synthase (DHFR-TS) of the Plasmodium parasite.[2] This inhibition blocks the synthesis of purines and pyrimidines, which

are essential for DNA synthesis and cell multiplication, ultimately leading to the parasite's death.[\[1\]](#)

The following diagram illustrates the metabolic activation and mechanism of action of Proguanil.



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Caption: Metabolic activation of Proguanil and inhibition of the parasite's DHFR enzyme.

## Experimental Protocols

This section details common experimental protocols for the synthesis and analysis of Proguanil Hydrochloride.

### Synthesis of Proguanil Hydrochloride

A common method for the synthesis of Proguanil hydrochloride involves the reaction of p-chlorophenyl cyanoguanidine with isopropylamine in the presence of a metal salt catalyst.[\[10\]](#)  
[\[11\]](#)

Materials:

- p-chlorophenyl cyanoguanidine
- Isopropylamine
- Copper sulfate pentahydrate
- Ethanol
- Water
- Hydrochloric acid (HCl)

Procedure:[\[10\]](#)

- Stir a mixture of p-chlorophenyl cyanoguanidine in ethanol and water at 25-35°C.
- Add copper sulfate pentahydrate to the stirring solution.
- Add isopropylamine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, add water to the reaction mixture.
- Add aqueous HCl solution to precipitate the proguanil complex.

- Filter the complex and wash with water.
- Suspend the complex in water and pass hydrogen sulfide gas to precipitate copper sulfide.
- Filter the copper sulfide and wash with hot water.
- Cool the filtrate and add aqueous sodium hydroxide solution to precipitate the proguanil base.
- Filter the solid product, dry it, and then convert it to the hydrochloride salt by treatment with HCl.

## Analytical Method: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a widely used technique for the identification and quantification of Proguanil Hydrochloride in pharmaceutical dosage forms.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Instrumentation:

- HPLC system with a UV detector
- C18 column (e.g., Kromasil C18, 150 mm × 4.6 mm, 5 µm)

Chromatographic Conditions:[\[14\]](#)

- Mobile Phase: A mixture of a buffer (e.g., 4.0 g of Hexane-1-sulphonic acid, sodium salt in a mixture of 790 mL water and 10 mL glacial acetic acid) and methanol in a ratio of 45:55 (v/v).  
[\[12\]](#)
- Flow Rate: 1.2 mL/min
- Detection Wavelength: 254 nm[\[14\]](#)
- Injection Volume: 20 µL
- Run Time: 30 min

#### Standard Solution Preparation:

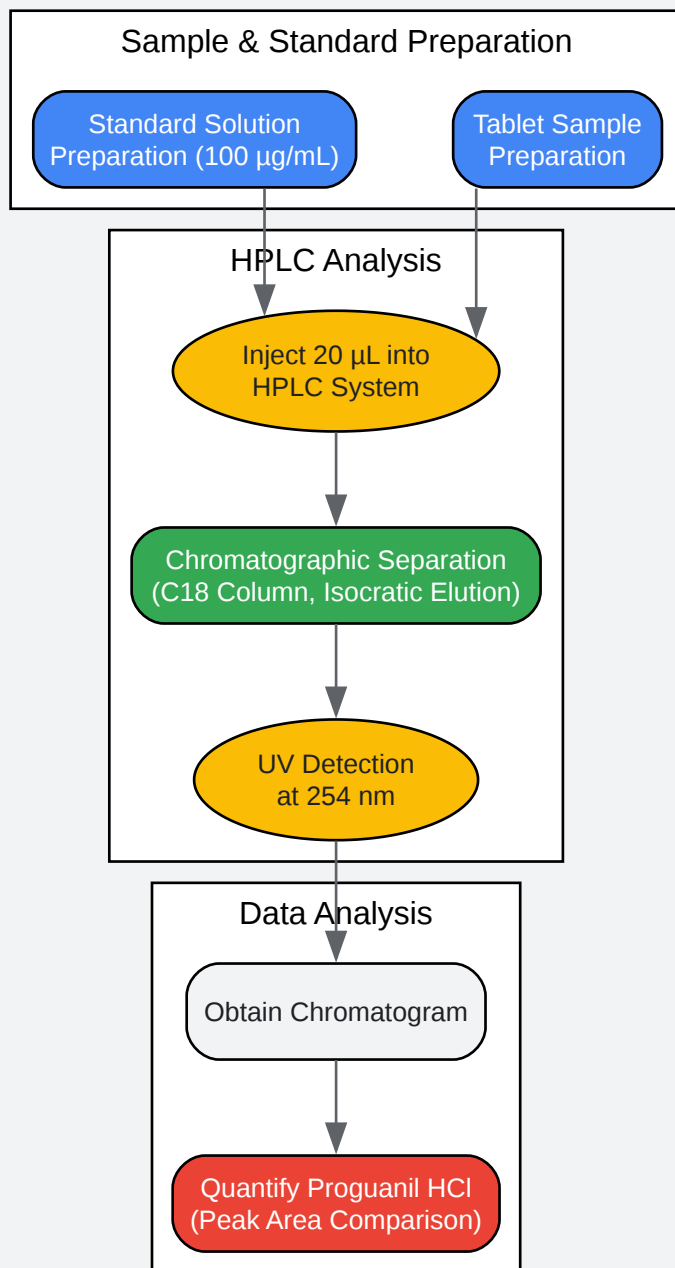
- Accurately weigh 10 mg of Proguanil hydrochloride reference standard.
- Dissolve in 70 mL of the mobile phase in a 100 mL volumetric flask.
- Sonicate for 15 minutes.
- Dilute to the mark with the mobile phase to obtain a concentration of 100 µg/mL.

#### Sample Preparation (from tablets):

- Weigh and finely powder twenty tablets.
- Take an amount of powder equivalent to 10 mg of Proguanil hydrochloride and transfer it to a 100 mL volumetric flask.
- Add 70 mL of the mobile phase and sonicate for 15 minutes.
- Allow the solution to cool to room temperature.
- Make up the volume with the mobile phase and mix.
- Filter the solution through a 0.45 µm filter.

The following diagram outlines the general workflow for the RP-HPLC analysis of Proguanil Hydrochloride.

## RP-HPLC Analysis Workflow for Proguanil Hydrochloride



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Caption: General workflow for the quantitative analysis of Proguanil HCl by RP-HPLC.



This guide provides foundational technical information on 1-carbamimidoyl-2-cyclohexylguanidine hydrochloride. For further details on specific applications, safety, and handling, consulting the primary literature and safety data sheets is recommended.

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## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Proguanil Hydrochloride | C<sub>11</sub>H<sub>17</sub>Cl<sub>2</sub>N<sub>5</sub> | CID 9570076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Proguanil Hydrochloride IP - High Purity Bulk API at Best Prices [palampharma.com]
- 4. Proguanil Hydrochloride | C<sub>11</sub>H<sub>17</sub>Cl<sub>2</sub>N<sub>5</sub> | CID 9570076 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. CAS RN 637-32-1 | Fisher Scientific [fishersci.com]
- 7. What is Proguanil Hydrochloride used for? [synapse.patsnap.com]
- 8. What is the mechanism of Proguanil Hydrochloride? [synapse.patsnap.com]
- 9. PROGUANIL HYDROCHLORIDE | 537-21-3 [chemicalbook.com]
- 10. WO2009113092A2 - Process for preparation of proguanil hydrochloride - Google Patents [patents.google.com]
- 11. US20110263901A1 - Process of Preparation of Proguanil - Google Patents [patents.google.com]
- 12. derpharmachemica.com [derpharmachemica.com]
- 13. pharmahealthsciences.net [pharmahealthsciences.net]
- 14. researchgate.net [researchgate.net]
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